

# Personal protective equipment for handling PK 11195

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## Compound of Interest

Compound Name: PK 11195

Cat. No.: B1147675

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## Essential Safety and Handling Guide for PK 11195

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **PK 11195**. It offers a procedural, step-by-step approach to ensure safe operational use and disposal.

### Personal Protective Equipment (PPE)

When handling **PK 11195**, a comprehensive approach to personal safety is paramount. The following personal protective equipment is recommended to minimize exposure and ensure a safe laboratory environment.<sup>[1][2]</sup>

PPE Category	Item	Specifications	Purpose
Eye Protection	Safety Goggles or Glasses	Chemical splash goggles or safety glasses with side shields.	Protects eyes from splashes of chemicals or solutions containing PK 11195.[2]
Hand Protection	Chemical-Resistant Gloves	Nitrile or other appropriate chemical-resistant gloves.	Prevents skin contact with the compound.[1][2]
Body Protection	Laboratory Coat	Standard laboratory coat.	Protects skin and personal clothing from contamination.[1][2]
Respiratory Protection	Fume Hood or Respirator	Work in a well-ventilated area, preferably a chemical fume hood. If not available, a respirator may be necessary.	Avoid inhalation of the solid compound or aerosols from solutions.[1]

## Experimental Protocols and Handling

### Storage and Stability:

**PK 11195** should be stored as a solid at -20°C for long-term stability, where it can be stable for at least four years.[1] Solutions should be prepared fresh on the day of use if possible. If storage of solutions is necessary, they should be stored at -20°C for up to one month.[3] Before use, frozen solutions should be equilibrated to room temperature, ensuring any precipitate has redissolved.[3]

### Solution Preparation:

**PK 11195** is a solid that can be dissolved in organic solvents.[1] To prepare a stock solution, dissolve the solid in the solvent of choice and purge with an inert gas.[1]

Solvent	Approximate Solubility
Methanol	16 mg/ml
Chloroform	33 mg/ml
Acetonitrile	10 mg/ml

This data is sourced from the PK11195 product information sheet.[\[1\]](#)

#### General Handling Procedures:

- Review Safety Data Sheet (SDS): Before working with **PK 11195**, it is imperative to review the complete Safety Data Sheet provided by the supplier.[\[1\]](#)
- Don Personal Protective Equipment (PPE): Wear appropriate PPE as detailed in the table above.
- Work in a Ventilated Area: All handling of solid **PK 11195** and its solutions should be conducted in a chemical fume hood to prevent inhalation.[\[1\]](#)
- Avoid Contact: Do not allow the compound to come into contact with eyes, skin, or clothing. [\[1\]](#) Do not ingest or inhale.[\[1\]](#)
- Weighing: When weighing the solid compound, do so in a fume hood or a ventilated balance enclosure.
- Dissolving: When preparing solutions, add the solvent to the solid slowly to avoid splashing.
- Washing: After handling, wash hands and any exposed skin thoroughly with soap and water. [\[1\]](#)

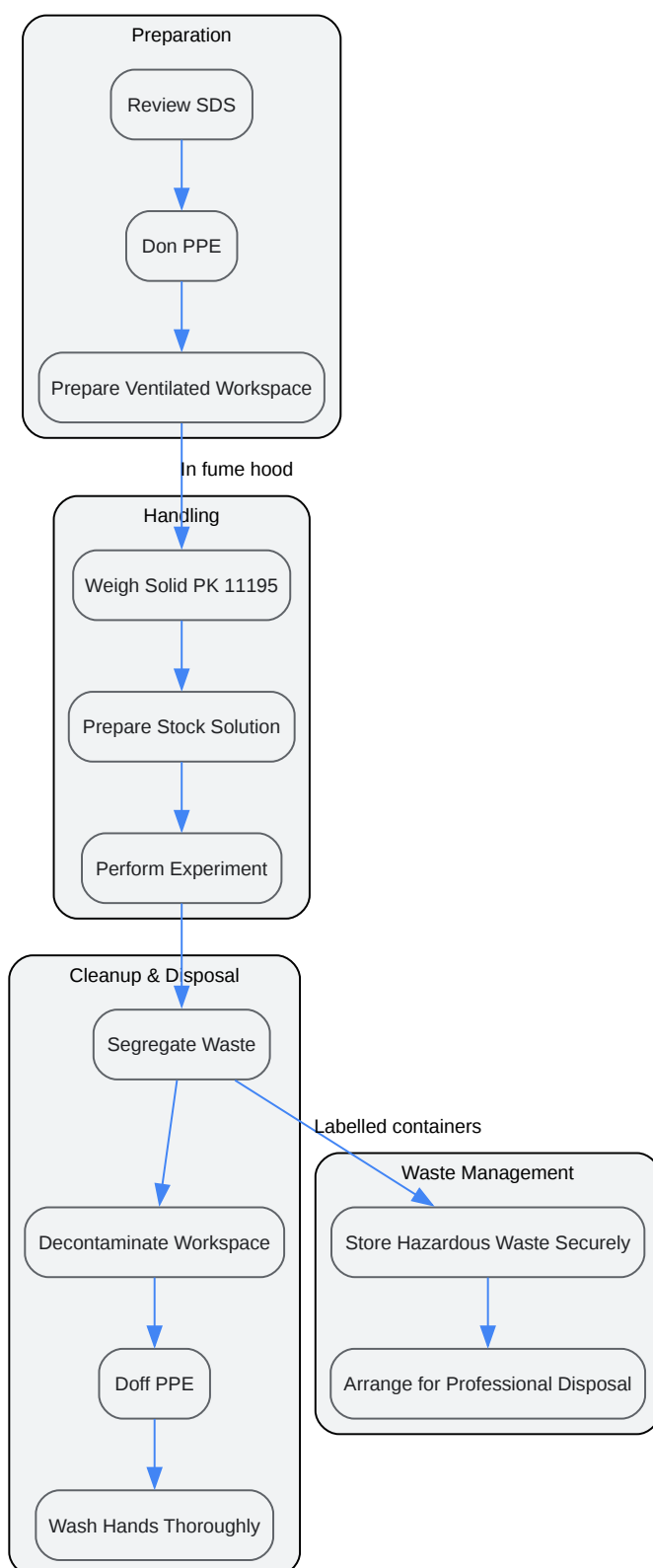
## Disposal Plan

Dispose of **PK 11195** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. As a chlorinated organic compound, it is considered hazardous waste.

- Unused Solid Compound and Solutions: Collect in a designated, labeled, and sealed hazardous waste container.
- Contaminated Labware: Disposable labware (e.g., pipette tips, tubes) that has come into contact with **PK 11195** should be placed in a designated hazardous waste container.
- Contaminated PPE: Used gloves and other disposable PPE should be disposed of as hazardous waste.

## Experimental Workflow and Safety

The following diagram illustrates the logical workflow for safely handling **PK 11195**, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **PK 11195**.

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## References

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